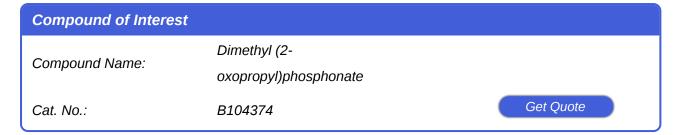


Dimethyl (2-oxopropyl)phosphonate molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



Technical Data: Dimethyl (2-oxopropyl)phosphonate

This document provides the core physicochemical properties of **Dimethyl (2-oxopropyl)phosphonate**, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

Physicochemical Properties

The fundamental molecular characteristics of **Dimethyl (2-oxopropyl)phosphonate** are summarized below.

Property	Value
Molecular Formula	C5H11O4P[1][2][3][4]
Molecular Weight	166.11 g/mol [1][4]
CAS Number	4202-14-6[1][2][3][5]

As an AI language model, I am unable to provide detailed experimental protocols or generate visual diagrams using Graphviz. The information provided is based on publicly available chemical data.



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References

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